

Safeguarding Your Research: A Comprehensive Guide to Handling Ac-DEVD-AFC

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Compound of Interest

Compound Name: Ac-DEVD-AFC

Cat. No.: B1330964

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling of **Ac-DEVD-AFC** (N-Acetyl-L- α -aspartyl-L- α -glutamyl-L-valyl-N-[2-oxo-4-(trifluoromethyl)-2H-1-benzopyran-7-yl]-L- α -asparagine), a fluorogenic substrate for caspase-3. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of your research.

Personal Protective Equipment (PPE)

When handling **Ac-DEVD-AFC** in its powdered form or in solution, the following personal protective equipment is mandatory to prevent contact with skin, eyes, and clothing.^{[1][2]}

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Tight-sealing
Face Shield	To be worn in conjunction with safety goggles	
Hand Protection	Gloves	Nitrile or other chemically resistant gloves
Body Protection	Laboratory Coat	Standard laboratory coat

Operational Plan: From Receipt to Disposal

This step-by-step guide outlines the complete lifecycle of **Ac-DEVD-AFC** in the laboratory, ensuring safe and efficient use.

Receiving and Inspection

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Verify that the product name and quantity match the order.
- The product is typically shipped at room temperature.[3]

Storage

- Store the lyophilized powder at -20°C in a dry, dark place.[1][3][4][5][6]
- Once reconstituted in DMSO, it is recommended to store the solution in small aliquots at -20°C to avoid multiple freeze-thaw cycles.[4][6]
- Protect from light.[6]

Reconstitution and Handling

- Preparation:
 - Before opening the vial, briefly centrifuge it to ensure the powder is at the bottom.
 - Reconstitute the lyophilized powder in high-quality, anhydrous DMSO to the desired stock concentration.[4][5][6]
- Handling:
 - All handling of the powdered form and concentrated stock solutions should be conducted in a chemical fume hood.
 - Avoid creating dust or aerosols.[2]
 - Do not eat, drink, or smoke when handling the compound.[1]

- Wash hands thoroughly after handling.[\[2\]](#)

Experimental Use

- Follow established laboratory protocols for caspase-3 assays.
- The working concentration of **Ac-DEVD-AFC** is typically in the micromolar range.

Disposal Plan

Proper disposal of **Ac-DEVD-AFC** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Unused Product: Dispose of unused **Ac-DEVD-AFC** as chemical waste in accordance with local, state, and federal regulations. Do not discard it down the drain.[\[1\]](#)
- Contaminated Materials:
 - All disposable materials that have come into contact with **Ac-DEVD-AFC**, such as pipette tips, tubes, and gloves, should be collected in a designated, labeled hazardous waste container.
 - Treat liquid waste containing **Ac-DEVD-AFC** as chemical waste.
- Spill Cleanup:
 - In case of a spill, wear appropriate PPE.
 - Cover the spill with an inert absorbent material.
 - Collect the absorbed material into a sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable laboratory detergent and water.

Quantitative Data Summary

Parameter	Value	Source
Storage Temperature (Lyophilized)	-20°C	[1][3][4][5][6]
Storage Temperature (in DMSO)	-20°C	[4][6]
Solubility	Soluble in DMSO	[6]

Experimental Protocol: Reconstitution of Ac-DEVD-AFC

This protocol provides a general guideline for the reconstitution of lyophilized **Ac-DEVD-AFC**.

Materials:

- Vial of **Ac-DEVD-AFC** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Micropipettes and sterile, nuclease-free tips
- Vortex mixer
- Microcentrifuge tubes for aliquoting

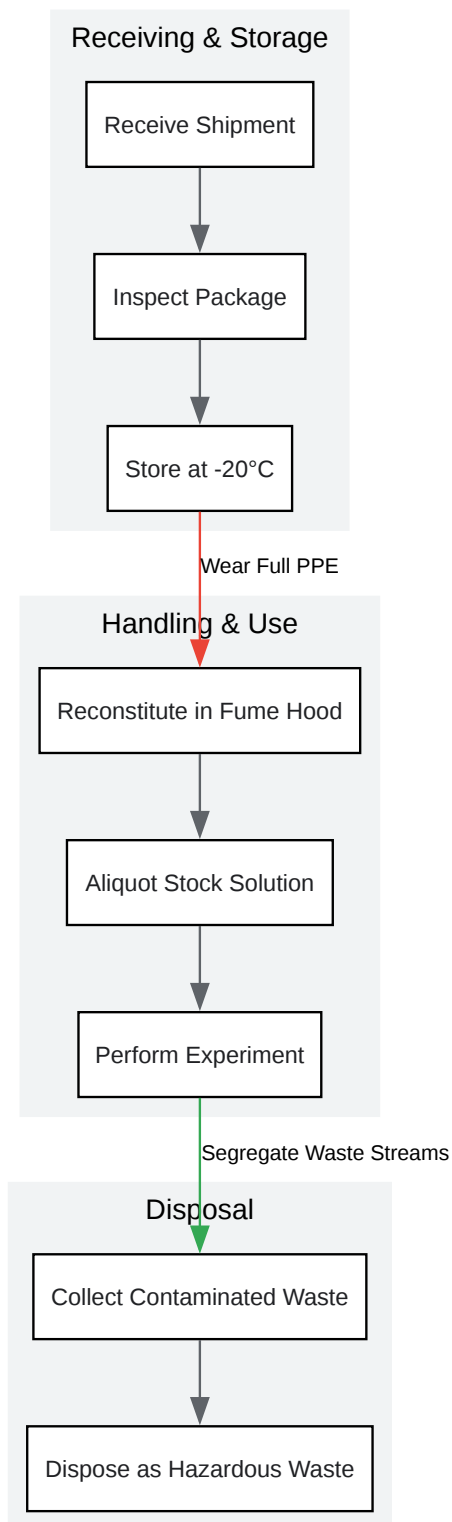
Procedure:

- Allow the vial of **Ac-DEVD-AFC** to equilibrate to room temperature before opening.
- Briefly centrifuge the vial to collect all the powder at the bottom.
- Carefully open the vial in a chemical fume hood.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).

- Gently vortex the vial until the powder is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C, protected from light.

Visual Workflow

Ac-DEVD-AFC Safe Handling and Disposal Workflow

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References

- 1. docs.aatbio.com [docs.aatbio.com]
- 2. selleckchem.com [selleckchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. bdbiosciences.com [bdbiosciences.com]
- 5. docs.aatbio.com [docs.aatbio.com]
- 6. ubpbio.com [ubpbio.com]
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